

# Personal protective equipment for handling Methyl 4-ethylbenzoate

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## Compound of Interest

Compound Name: Methyl 4-ethylbenzoate

Cat. No.: B1265719

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## Essential Safety and Handling Guide for Methyl 4-ethylbenzoate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential information for the safe handling and disposal of **Methyl 4-ethylbenzoate** (CAS: 7364-20-7). Adherence to these procedures is critical to minimize risks and ensure a safe laboratory environment.

## Physicochemical and Safety Data

A clear understanding of the properties of **Methyl 4-ethylbenzoate** is the first step toward safe handling. The following table summarizes key quantitative data.

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	[1]
Molecular Weight	164.201 g/mol	[2]
Boiling Point	105-107 °C at 15 mmHg	[2]
Flash Point	103.2 °C	[2]
Density	1.025 g/cm <sup>3</sup>	[2]

Occupational exposure limits have not been established for **Methyl 4-ethylbenzoate**.<sup>[3]</sup>

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The following PPE should be used when handling **Methyl 4-ethylbenzoate**:

- **Eye Protection:** Wear tight-sealing safety goggles or a face shield. Equipment should be tested and approved under government standards such as NIOSH (US) or EN 166 (EU).<sup>[3]</sup>
- **Hand Protection:** Handle with impervious gloves. Gloves must be inspected prior to use and removed using the proper technique to avoid skin contact. The selected gloves must satisfy the specifications of Regulation (EU) 2016/425 and the standard EN 374.<sup>[3]</sup>
- **Skin and Body Protection:** Wear appropriate protective clothing to prevent skin exposure.
- **Respiratory Protection:** If irritation or other symptoms are experienced, or if working in a poorly ventilated area, use a NIOSH/MSHA or European Standard EN 149 approved respirator. For nuisance exposures, type OV/AG (US) or type ABEK (EU EN 14387) respirator cartridges are recommended.<sup>[3]</sup>

## Operational Plan for Safe Handling and Disposal

A systematic approach to handling and disposal is crucial for safety. The following step-by-step plan outlines the necessary procedures.

### 1. Preparation:

- Ensure the work area is well-ventilated.<sup>[3]</sup>
- Inspect all required PPE for integrity before use.
- Locate the nearest safety shower and eyewash station.
- Have absorbent materials (e.g., sand, diatomite) readily available for spill containment.

### 2. Handling:

- Avoid breathing vapors, mist, or gas.<sup>[3]</sup>
- Prevent contact with skin and eyes.
- Keep the container tightly closed when not in use.<sup>[3]</sup>

- Store in a cool, dry place away from oxidizing agents.

### 3. In Case of Accidental Exposure:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek immediate medical advice.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and seek immediate medical advice.
- Eye Contact: Rinse the opened eye for several minutes under running water and consult a doctor.
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical treatment.<sup>[3]</sup>

### 4. Spill Management:

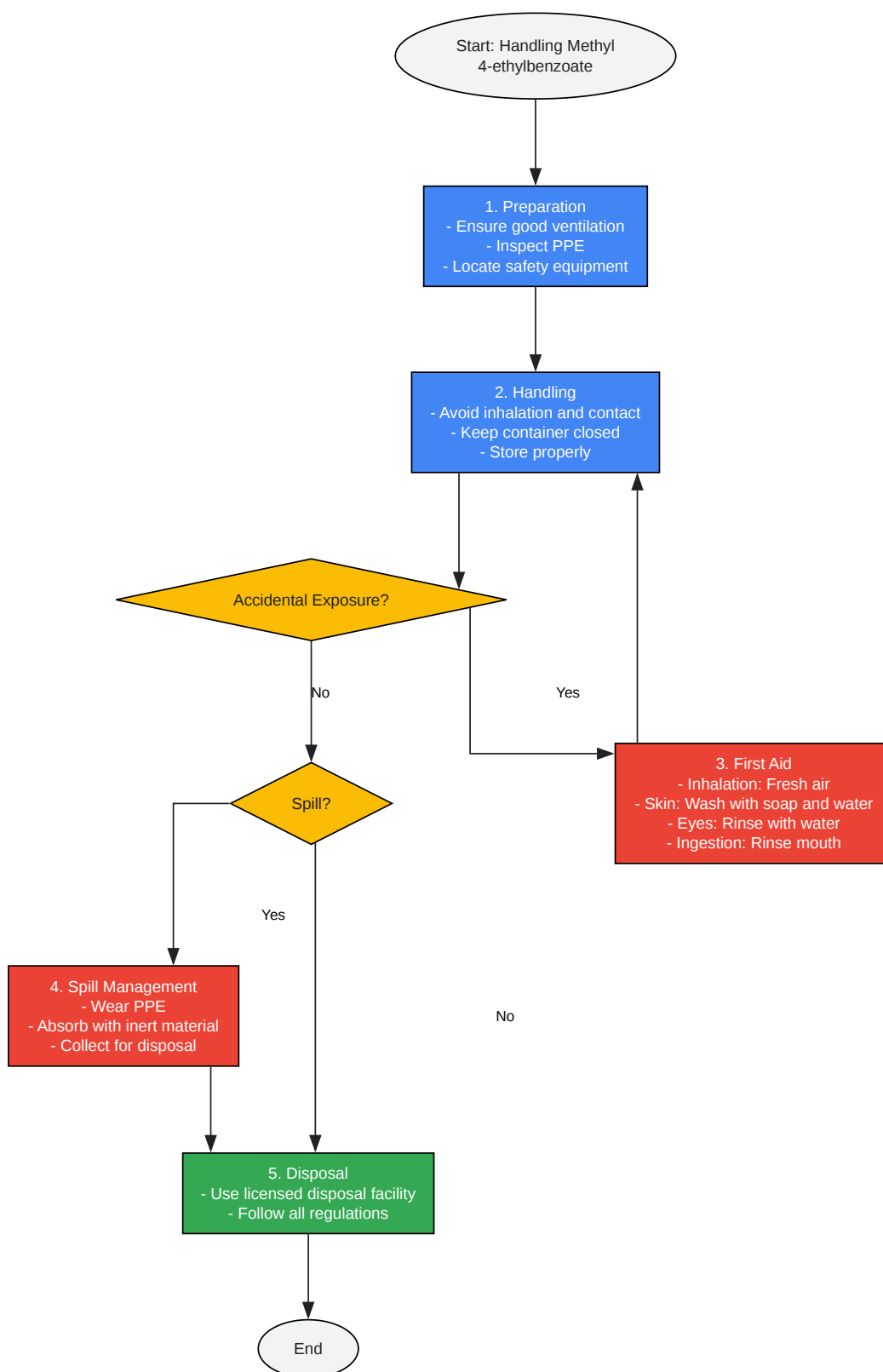
- Wear appropriate PPE.
- Absorb the spill with inert material (e.g., sand, diatomite, acid binders).
- Collect the absorbed material into a suitable, closed container for disposal.

### 5. Disposal:

- Dispose of the chemical and any contaminated materials at an appropriate treatment and disposal facility.<sup>[3]</sup>
- Follow all applicable local, state, and federal regulations for hazardous waste disposal.
- Contaminated packaging should be disposed of as unused product.<sup>[3]</sup>

## Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Methyl 4-ethylbenzoate**, from initial preparation to final disposal.



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Caption: Workflow for Safe Handling of **Methyl 4-ethylbenzoate**.

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## References

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